

# Personal protective equipment for handling KDM5-C49

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## Compound of Interest

Compound Name: KDM5-C49

Cat. No.: B608319

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**IMMEDIATE ACTION REQUIRED:** Essential Safety and Handling Protocols for K-C49

For all researchers, scientists, and drug development professionals handling **KDM5-C49**, this guide provides critical, immediate safety, and logistical information. Adherence to these protocols is essential for ensuring laboratory safety and proper disposal. This document should be considered a primary resource for operational guidance.

## Compound Information and Hazard Assessment

**KDM5-C49** is a potent and selective inhibitor of KDM5 demethylases, intended for research use only.[1][2] As with any novel chemical compound, it should be handled with the utmost care, assuming it is hazardous until comprehensive toxicological data is available.

Key Compound Data:

Property	Value
CAS Number	1596348-16-1[3][4]
Molecular Formula	C15H24N4O3[4]
Molecular Weight	308.38 g/mol [4]
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability.[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **KDM5-C49** in any form (solid or in solution).

Required PPE:

PPE Component	Specification	Rationale
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes of solutions or airborne particles of the solid compound.
Hand Protection	Nitrile gloves (minimum thickness of 4 mil).	Provides a chemical-resistant barrier to prevent skin contact.
Body Protection	A buttoned lab coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 respirator or higher.	Recommended when handling the solid powder to prevent inhalation.

## Operational Plan: Step-by-Step Handling Procedures

Follow these procedures meticulously to ensure safe handling from receipt to disposal.

## Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Log:** Record the date of receipt and assigned lot number in your chemical inventory.
- **Store:** Immediately transfer the compound to a designated, clearly labeled, and secure storage location at -20°C.<sup>[5]</sup>

## Preparation of Stock and Working Solutions

All preparation steps must be conducted in a certified chemical fume hood.

- **Gather Materials:** Assemble all necessary equipment (fume hood, calibrated balance, appropriate glassware, solvent, and PPE) before handling the compound.
- **Weighing the Compound:**
  - Don appropriate PPE, including respiratory protection.
  - Carefully weigh the desired amount of **KDM5-C49** powder.
  - Clean the balance and surrounding area immediately after weighing to remove any residual powder.
- **Dissolving the Compound:**
  - In the fume hood, add the appropriate volume of DMSO to the weighed **KDM5-C49** to achieve the desired stock concentration.
  - Cap the vial and vortex until the compound is fully dissolved.
- **Aliquoting and Storage:**
  - Dispense the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles.

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C.

## Disposal Plan: Waste Management

Proper segregation and disposal of chemical waste are critical for safety and environmental compliance.

Waste Segregation and Disposal:

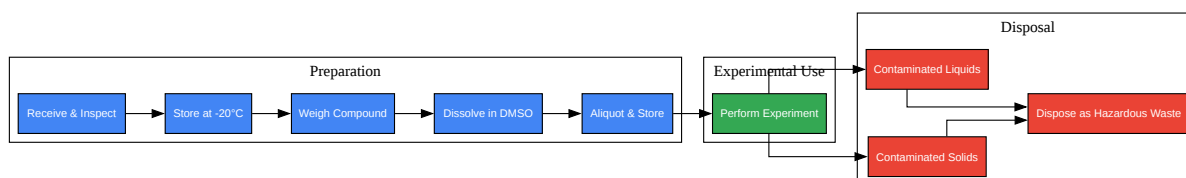
Waste Type	Disposal Container	Disposal Procedure
Contaminated Solid Waste	Labeled hazardous waste container (solid).	Dispose of all contaminated items such as gloves, pipette tips, and weigh boats in this container.
Contaminated Liquid Waste	Labeled hazardous waste container (liquid).	Dispose of all unused stock solutions, working solutions, and contaminated media in this container.
Empty Compound Vials	Hazardous waste container (solid).	The first rinse of an "empty" container that held a hazardous chemical must be collected and disposed of as hazardous waste. After thorough rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines. <a href="#">[6]</a>

## Emergency Procedures

Emergency Contact: In case of an emergency, contact your institution's Environmental Health and Safety (EHS) office immediately.

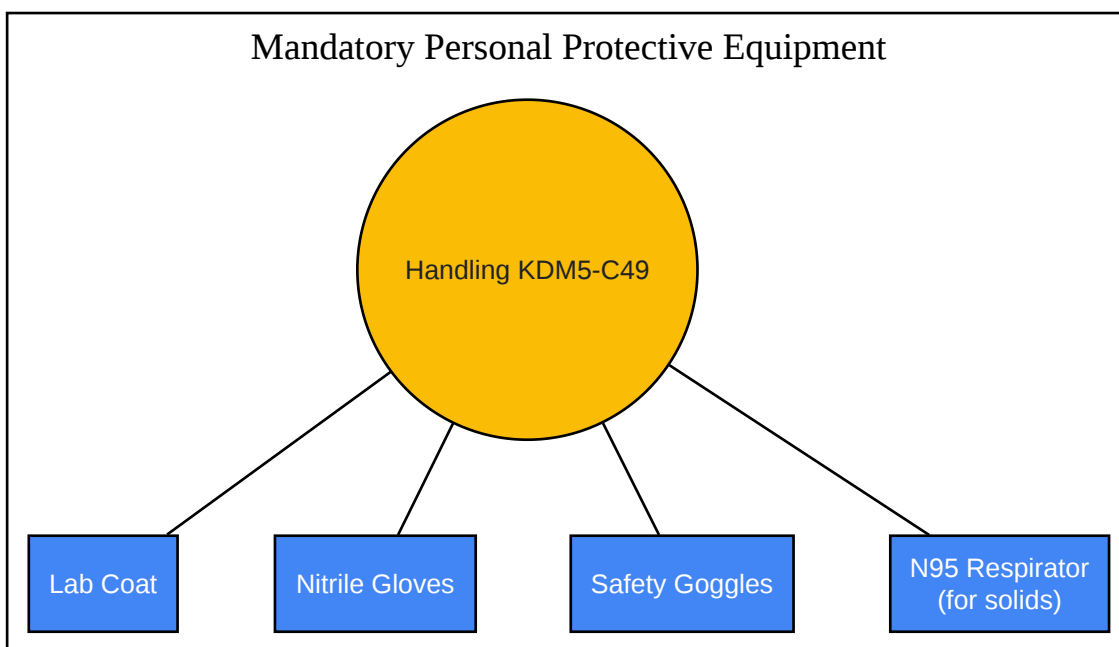
Exposure Scenario	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
Inhalation	Move the individual to fresh air.
Ingestion	Do NOT induce vomiting.
Spill	Alert others in the area. Evacuate if necessary. Contain the spill with absorbent material. Follow your institution's spill cleanup procedures.

## Visual Guides



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Caption: Workflow for handling **KDM5-C49** from receipt to disposal.



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Caption: Required PPE for handling **KDM5-C49**.

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